

An In-depth Technical Guide to the Physical Properties of Dimethyl Chlorothiophosphate

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Compound of Interest

Compound Name: *Dimethyl chlorothiophosphate*

CAS No.: *2524-03-0*

Cat. No.: *B128814*

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Introduction

Dimethyl chlorothiophosphate (CAS No. 2524-03-0), also known as O,O-dimethyl phosphorochloridothioate, is a key intermediate in the synthesis of a variety of organophosphorus compounds.^{[1][2]} It serves as a precursor for insecticides, pesticides, fungicides, as well as oil and gasoline additives, plasticizers, corrosion inhibitors, and flame retardants.^{[1][2][3]} Given its utility and hazardous nature, a thorough understanding of its physical properties is essential for safe handling, process design, and regulatory compliance in a research and development setting. This guide provides a detailed overview of the core physical characteristics of **Dimethyl chlorothiophosphate**, outlines standard experimental methodologies for their determination, and presents a logical workflow for one such determination.

Core Physical and Chemical Properties

The physical properties of **Dimethyl chlorothiophosphate** have been determined through various experimental and computational methods. It is typically a colorless to light amber or light yellow liquid with a characteristic stench.^{[3][4]} It is a combustible liquid that is sensitive to moisture and decomposes in water.^{[3][4][5]}

Data Presentation: Physical Property Values

The following table summarizes the key quantitative physical properties of **Dimethyl chlorothiophosphate**, compiled from multiple sources for easy reference and comparison.

Property	Value	Conditions	Source(s)
Molecular Formula	C ₂ H ₆ ClO ₂ PS	-	[3][6]
Molecular Weight	160.56 g/mol	-	[1][3][6]
Boiling Point	66-67 °C	at 16 mmHg	[2][4][5]
151-153 °F	at 16 mmHg	[1][7]	
Density	1.322 g/mL	at 25 °C	[2][3][8]
1.320 g/cm ³	-	[5]	
1.3414 g/cm ³	at 0 °C	[3]	
Refractive Index	n ₂₀ /D 1.482	at 20 °C	[2][3][8]
Vapor Pressure	0.9 mmHg	at 20 °C	[5]
0.67 psi	at 20 °C	[2][8]	
4 mmHg	at 40 °C	[4]	
Vapor Density	5.54	(Air = 1.0)	[4][5][9]
Flash Point	105 °C (221 °F)	-	[3][6]
72 °C (161.6 °F)	-	[5]	
Solubility	Decomposes in water; Insoluble	Chloroform (Sparingly), Methanol (Slightly)	[2][3][5]
Melting Point	No data available	-	[5][9]

Experimental Protocols for Property Determination

The determination of the physical properties of a chemical compound like **Dimethyl chlorothiophosphate** relies on established laboratory techniques. The following are detailed methodologies for key experiments.

Determination of Boiling Point at Reduced Pressure

Given that many organophosphorus compounds can decompose at higher temperatures, determining the boiling point under reduced pressure (vacuum distillation) is a standard and necessary procedure.

- Objective: To measure the temperature at which the vapor pressure of the liquid equals the applied pressure of the system.
- Apparatus: A distillation apparatus including a round-bottom flask, a Claisen adapter, a thermometer, a condenser, a receiving flask, and a vacuum pump connected via a manometer. A capillary tube sealed at one end is also required.
- Procedure:
 - A small sample (a few mL) of **Dimethyl chlorothiophosphate** is placed into the round-bottom flask along with a boiling chip.
 - The apparatus is assembled securely, ensuring all joints are properly sealed to maintain a vacuum. The thermometer bulb should be positioned so that its top is level with the side arm leading to the condenser.
 - A fine capillary tube (sealed at one end) is placed into the distillation flask, open end down.
 - The vacuum pump is turned on, and the system pressure is slowly reduced to the desired level (e.g., 16 mmHg) as measured by the manometer.
 - The flask is gently heated using a heating mantle.
 - The sample is observed. As the liquid heats, a stream of bubbles will emerge from the capillary tube.
 - The boiling point is the temperature at which, upon very slight cooling, the stream of bubbles just ceases and the liquid begins to enter the capillary tube. This temperature is recorded along with the precise pressure from the manometer.

Determination of Density using a Pycnometer

- Objective: To accurately measure the mass of a known volume of the liquid.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance, and a constant temperature water bath.
- Procedure:
 - The clean, dry pycnometer is weighed accurately on an analytical balance (m_1).
 - The pycnometer is filled with distilled water and placed in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium. The volume is adjusted precisely to the mark, the stopper is inserted, and any excess water is wiped from the outside.
 - The pycnometer filled with water is weighed (m_2).
 - The pycnometer is emptied, thoroughly dried, and filled with **Dimethyl chlorothiophosphate**.
 - The same process of thermal equilibration in the water bath is repeated. The volume is adjusted, the outside is dried, and it is weighed again (m_3).
 - The density (ρ) of the sample is calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the experimental temperature).

Determination of Refractive Index using an Abbe Refractometer

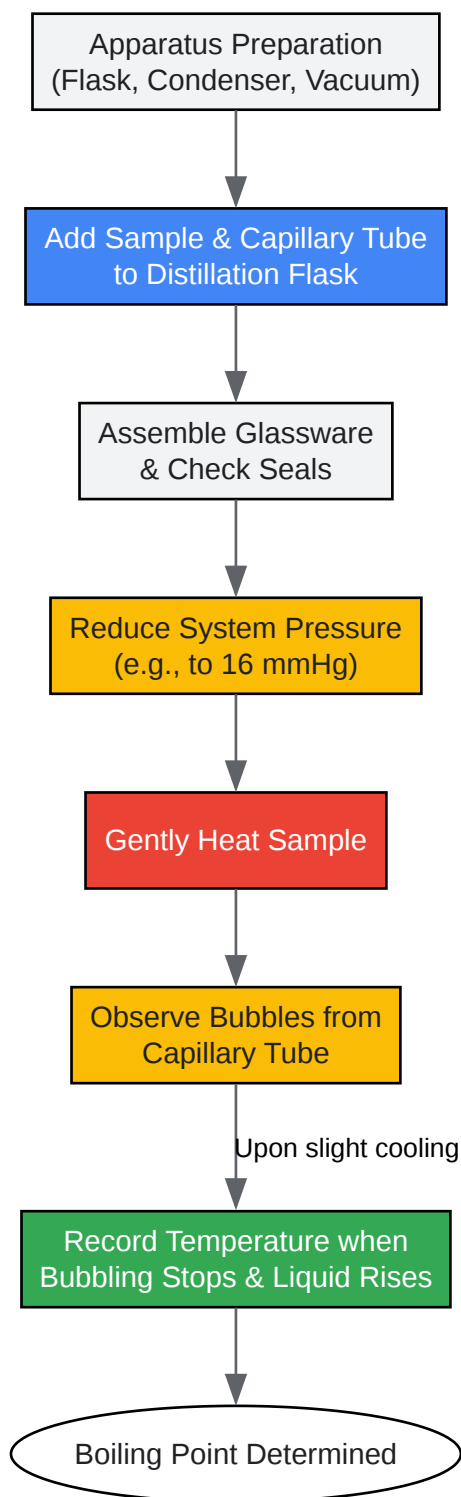
- Objective: To measure the extent to which light is bent when it passes through the liquid sample.
- Apparatus: An Abbe refractometer, a constant temperature water circulator, a light source (typically a sodium lamp for the D-line, 589 nm), and a dropper.
- Procedure:
 - The refractometer is turned on, and the constant temperature circulator is set to the desired temperature (e.g., 20 °C) and allowed to stabilize.

- The prism surfaces of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue.
- A few drops of **Dimethyl chlorothiophosphate** are placed on the lower prism using a dropper.
- The prisms are closed and locked. The light source is positioned.
- While looking through the eyepiece, the adjustment knob is turned until the field of view shows a distinct light and dark boundary. The dispersion compensator is adjusted to sharpen the boundary line and eliminate any color fringe.
- The fine adjustment is used to center the boundary line precisely on the crosshairs in the eyepiece.
- The refractive index value is read from the instrument's scale.

Mandatory Visualizations

Workflow for Boiling Point Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point of **Dimethyl chlorothiophosphate** under reduced pressure.



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Caption: Workflow for Reduced Pressure Boiling Point Measurement.

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